

An In-depth Technical Guide to Palladium(II) Nitrate (CAS 10102-05-3)

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Compound of Interest

Compound Name: *Palladium nitrate*

Cat. No.: *B167615*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Palladium(II) nitrate (CAS 10102-05-3), a versatile inorganic compound with significant applications in catalysis and chemical synthesis.

Chemical and Physical Properties

Palladium(II) nitrate, with the chemical formula $\text{Pd}(\text{NO}_3)_2$, is a red-brown crystalline solid.^{[1][2]} It is deliquescent, meaning it tends to absorb moisture from the air and dissolve.^{[2][3][4]} This compound is soluble in water and dilute nitric acid.^{[3][4][5]}

Property	Value	Reference
Molecular Formula	N ₂ O ₆ Pd	[6]
Molecular Weight	230.43 g/mol	[2][6][7]
Appearance	Red-brown crystalline powder or solid	[1][2]
Density	1.118 g/mL at 25 °C	[3]
Melting Point	Decomposes above 100 °C	[2]
Solubility	Soluble in water and dilute nitric acid.[3][4][5]	
pH	< 1.0	[1]

Synthesis and Preparation

Palladium(II) nitrate can be synthesized through several methods. A common laboratory preparation involves the reaction of palladium metal with nitric acid.[3][4][5] Another method is the dissolution of palladium oxide hydrate in dilute nitric acid, followed by crystallization.[3][4][5]

Experimental Protocol: Synthesis of Palladium(II) Nitrate

Objective: To synthesize Palladium(II) nitrate from palladium metal.

Materials:

- Fine palladium metal powder
- Concentrated nitric acid (HNO₃)
- Distilled water
- Heating apparatus (e.g., hot plate with magnetic stirrer)
- Crystallization dish
- Filtration apparatus

Procedure:

- In a well-ventilated fume hood, carefully add finely divided palladium metal to warm concentrated nitric acid.
- Gently heat the mixture with stirring until the palladium metal has completely dissolved, forming a yellow-brown solution.
- Allow the solution to cool slowly to room temperature.
- Transfer the solution to a crystallization dish and allow the solvent to evaporate slowly.
- Yellow-brown, deliquescent prisms of Palladium(II) nitrate will crystallize out of the solution.
[\[3\]](#)[\[4\]](#)
- Separate the crystals from the remaining liquid by filtration.
- Dry the crystals in a desiccator to prevent absorption of atmospheric moisture.

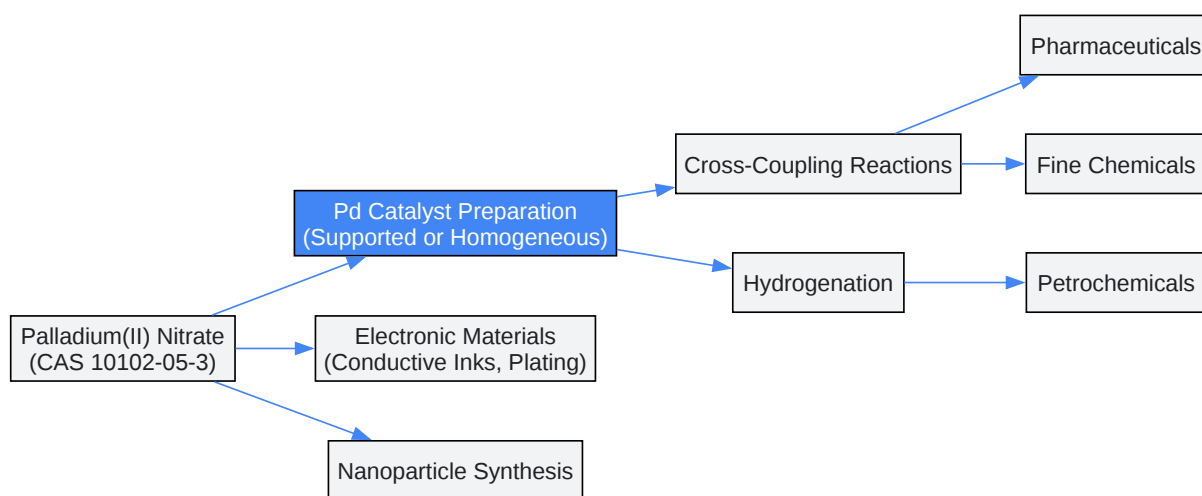
Applications in Research and Industry

Palladium(II) nitrate is a key reagent and catalyst in various chemical transformations.

- **Catalysis:** It serves as a precursor for the preparation of both homogeneous and supported palladium catalysts.[\[8\]](#) These catalysts are crucial in a wide range of organic reactions, including:
 - Cross-coupling reactions (e.g., Suzuki, Heck, Stille), which are fundamental in the synthesis of pharmaceuticals, fine chemicals, and advanced materials.[\[8\]](#)
 - Hydrogenation and hydrogen transfer reactions, widely used in the petrochemical and pharmaceutical industries.[\[8\]](#)
 - Alkene nitration to form glycol dinitrates.[\[9\]](#)
- **Electronic Materials:** Palladium(II) nitrate is utilized in the preparation of conductive inks and for the activation of surfaces for electroless plating, which is important in the manufacturing of printed circuit boards and other electronic components.[\[8\]](#)[\[10\]](#)

- Nanotechnology: It is an important raw material for the synthesis of platinum-palladium carbon alloy nanocatalysts, which have applications in fuel cells.[3][5]
- Analytical Chemistry: It can be used as a matrix modifier in graphite furnace atomic absorption spectrophotometry for the determination of trace elements like arsenic.[3][5]

Logical Relationship: From Precursor to Application



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Palladium(II) Nitrate's role as a precursor.

Safety and Handling

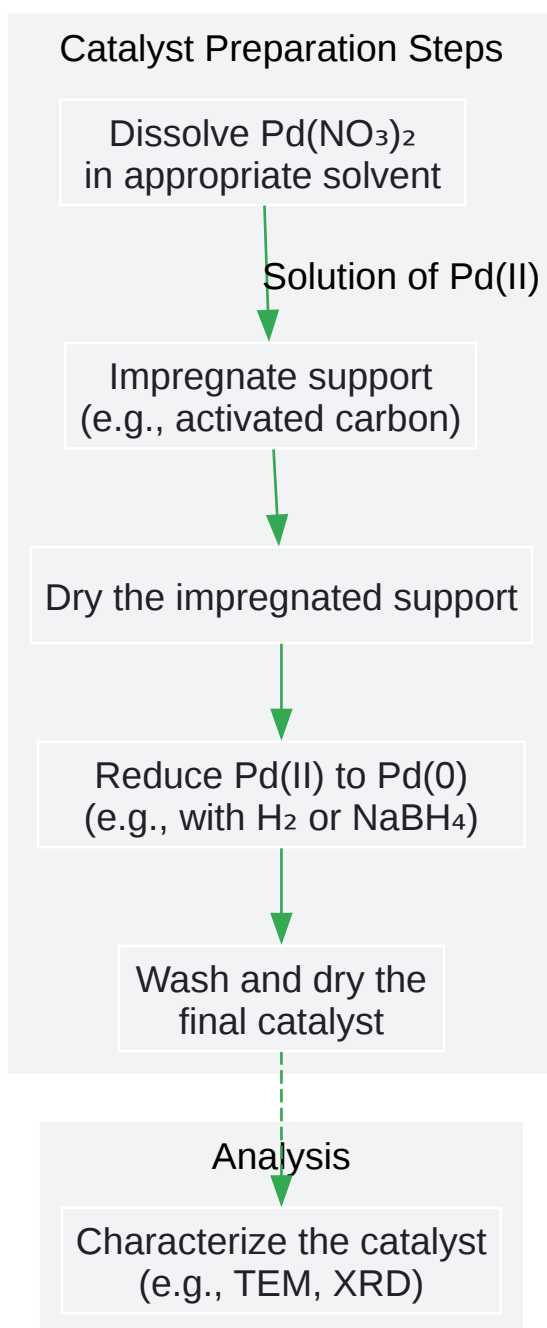
Palladium(II) nitrate is a hazardous substance and must be handled with appropriate safety precautions.

- Hazards: It is classified as an oxidizer and can intensify fires.[1] It causes severe skin burns and eye damage.[1]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection when handling this chemical.[\[1\]](#)
- First Aid: In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention. If inhaled, move the person to fresh air.[\[1\]](#)
- Storage: Keep away from heat, sparks, open flames, and other ignition sources. Store in a tightly closed container in a dry and well-ventilated place.

Hazard Statement	GHS Code
May intensify fire; oxidizer	H272
Causes severe skin burns and eye damage	H314

Experimental Workflow: Preparation of a Supported Palladium Catalyst



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